Technical Guide: Redox Properties of 2-(2-Hydroxyphenyl)-3-hydroxypyridine

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*2-(2-Hydroxyphenyl)-3-hydroxypyridine*
CAS No.:	*144190-35-2*
Cat. No.:	*B6299929*

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CAS: 144190-35-2 Molecular Formula: $C_{11}H_9NO_2$ Molecular Weight: 187.19 g/mol
Classification: N,O-Donor Ligand / Hydroxypyridine Derivative[1]

Part 1: Executive Summary & Molecular Architecture

2-(2-Hydroxyphenyl)-3-hydroxypyridine (hereafter referred to as 2,3'-HPHP) is a specialized heterocyclic scaffold that integrates the redox-active phenolic moiety of 2-phenylphenol with the metal-coordinating capability of 3-hydroxypyridine. Unlike simple phenols, 2,3'-HPHP exhibits a dual-nature redox profile driven by Proton-Coupled Electron Transfer (PCET) and Transition Metal Redox Modulation.

Its significance in drug development and chemical biology lies in its structural homology to Deferiprone (an iron chelator) and 2-(2-hydroxyphenyl)pyridine (an ESIPT fluorophore). It functions primarily as a preventive antioxidant by sequestering redox-active metals (Fe, Cu) into inert complexes, thereby inhibiting Fenton-type hydroxyl radical generation.

Structural Logic & Electronic State

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The molecule features a pyridine ring linked at the C2 position to a phenyl ring. The critical functional groups are:

- 3-Hydroxyl (Pyridine): Increases electron density on the pyridine ring, lowering the oxidation potential relative to unsubstituted pyridine.
- 2'-Hydroxyl (Phenyl): Provides a classic phenolic redox center capable of Hydrogen Atom Transfer (HAT).
- Pyridine Nitrogen: Acts as a proton acceptor or metal donor site.

The proximity of the 2'-OH and the Pyridine Nitrogen facilitates a strong Intramolecular Hydrogen Bond (IMHB), stabilizing the planar conformation and influencing the oxidation potential by locking the proton in a specific tautomeric state.

Part 2: Redox Mechanisms & Chelation Chemistry

Ligand-Centered Redox (Radical Scavenging)

2,3'-HPHP undergoes oxidation primarily via a Hydrogen Atom Transfer (HAT) mechanism rather than Single Electron Transfer (SET). The presence of two hydroxyl groups allows for the delocalization of the resulting phenoxyl radical across the biphenyl-like system.

- Oxidation Step:
- Stability: The radical formed at the 2'-position is stabilized by the orth-pyridyl group, while the radical at the 3-position is destabilized by the electron-deficient nitrogen but stabilized by resonance.

Metal-Centered Redox Modulation (The "Anti-Fenton" Effect)

The most potent redox property of 2,3'-HPHP is its ability to alter the standard reduction potential (

) of coordinated metal ions.

- Iron Sequestration: 2,3'-HPHP acts as a tridentate (O,N,O) or bidentate (O,N) chelator.

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- Mechanism: By coordinating Fe(III) through the hard oxygen donors (phenolate and pyridinolate), it stabilizes the ferric state over the ferrous state.
- Thermodynamic Consequence: This stabilization results in a large negative shift in the reduction potential of the

  couple.

  - Result: The complexed iron cannot be reduced by physiological reductants (like superoxide or ascorbate), effectively shutting down the catalytic cycle required for hydroxyl radical production (Fenton Chemistry).

Visualization of Redox Pathways

The following diagram illustrates the competing pathways: Direct Radical Scavenging vs. Metal Complexation.

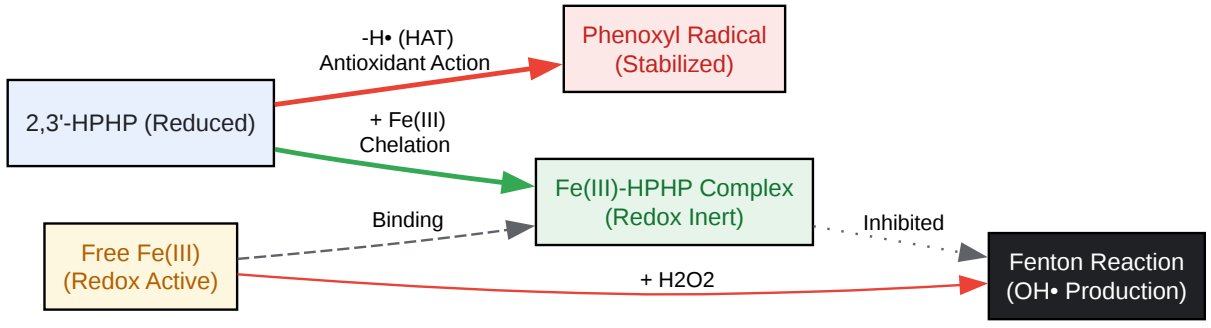

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Figure 1: Mechanistic divergence of 2,3'-HPHP. The green pathway represents the primary preventive antioxidant mechanism (chelation), while the red pathway represents direct radical scavenging.

Part 3: Experimental Protocols

To validate the redox properties of 2,3'-HPHP, the following "self-validating" experimental workflows are recommended.

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Protocol A: Cyclic Voltammetry (CV) for Oxidation Potential

Objective: Determine the anodic peak potential (

) to assess electron-donating capability.

- Solvent System: Prepare a 1.0 mM solution of 2,3'-HPHP in anhydrous Acetonitrile (

) containing 0.1 M Tetrabutylammonium Hexafluorophosphate (

) as the supporting electrolyte.
- Electrodes:
  - Working: Glassy Carbon (polished to mirror finish with 0.05 µm alumina).
  - Counter: Platinum wire.
  - Reference:

    (0.01 M

    in ACN).
- Procedure:
  - Purge solution with Argon for 10 minutes to remove

    .
  - Scan from 0.0 V to +1.5 V vs. Ref at scan rates of 50, 100, and 200 mV/s.
  - Validation Criterion: Look for an irreversible oxidation peak around +0.8–1.2 V (typical for phenols). If the peak is reversible, it indicates a stable quinone/semiquinone formation.
  - Ferrocene Standard: Add Ferrocene internal standard at the end to calibrate potentials to the

    scale.

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Protocol B: Iron Binding & Anti-Fenton Assay

Objective: Confirm the inhibition of metal-catalyzed oxidation.

- Deoxyribose Degradation Assay (Mechanism-Based):
  - Control: Mix

    (10 µM) + Ascorbate (100 µM) +

    (1 mM) + Deoxyribose. (Result: High degradation/TBARS formation).
  - Test: Pre-incubate

    with 2,3'-HPHP (ratio 1:3) for 5 minutes before adding Ascorbate/

    .
- Readout: Measure absorbance at 532 nm (TBA-MDA adduct).
- Interpretation: A significant reduction in Absorbance compared to control proves that 2,3'-HPHP coordinates iron in a redox-inert form, preventing the reduction of Fe(III) to Fe(II) by ascorbate.

Data Summary Table: Predicted vs. Typical Values

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Parameter	Value/Range (Predicted)	Comparative Standard	Relevance
Oxidation Potential ( )	+0.90 V vs. NHE	Phenol (+1.0 V)	Lower potential = Better Scavenger
Fe(III) Stability Constant ( )	~20–25	Deferiprone (~35)	High affinity prevents Fe dissociation
pKa (Hydroxyls)	~8.5 (Phenyl), ~9.2 (Pyridine)	Pyridin-3-ol (4.86/8.72)	Determines ionization at physiological pH
UV-Vis Shift (w/ Fe)	Bathochromic shift (~500-600 nm)	Salicylic Acid	Indicates Charge Transfer (LMCT) band

Part 4: Biological Implications & Applications

Mitochondrial Protection

Due to its lipophilicity (presence of phenyl ring) and chelation ability, 2,3'-HPHP is a candidate for targeting mitochondrial labile iron pools. Unlike highly hydrophilic chelators (e.g., DFO), the pyridine-phenyl scaffold allows membrane permeability, potentially protecting against ferroptosis.

Zinc Ionophoresis

While Iron binding is the dominant redox feature, the O,N motif is also structurally compatible with

. 2,3'-HPHP may act as a zinc ionophore, transporting Zn into cells to modulate phosphatase activity, indirectly affecting redox signaling pathways (e.g., Nrf2 activation).

ESIPT-Based Redox Sensing

The molecule's structural similarity to 2-(2-hydroxyphenyl)pyridine implies it undergoes Excited-State Intramolecular Proton Transfer (ESIPT).

- Mechanism: Upon photoexcitation, the phenolic proton transfers to the pyridine nitrogen.

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- Redox Sensitivity: Oxidation of the phenol group abolishes the ESIPT process, quenching fluorescence. This property can be exploited to design fluorescent probes for oxidative stress.

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